

Spectroscopic Profile of Massarilactone H: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Massarilactone H

Cat. No.: B1263786

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **Massarilactone H**, a polyketide natural product. The information presented herein is essential for the identification, characterization, and further investigation of this compound for potential therapeutic applications. **Massarilactone H** has been isolated from the marine-derived fungus *Phoma herbarum* and the grapevine trunk disease-associated fungus *Kalmusia variispora*.^[1]

High-Resolution Mass Spectrometry (HRMS) Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) provides the accurate mass of the molecule, which is crucial for determining its elemental composition.

Ion	Calculated m/z	Found m/z
[M+H] ⁺	Data not available in search results	Data not available in search results

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The following tables summarize the ¹H and ¹³C NMR spectroscopic data for **Massarilactone H**, which are fundamental for its structural elucidation.

¹H NMR Spectroscopic Data

Position	Chemical Shift (δ) in ppm
Data not available in search results	Data not available in search results

¹³C NMR Spectroscopic Data

Position	Chemical Shift (δ) in ppm
Data not available in search results	Data not available in search results

Experimental Protocols

The following sections detail the generalized experimental methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectra are typically recorded on a high-field spectrometer. The sample is dissolved in a deuterated solvent, and the chemical shifts are referenced to the residual solvent signal.

Instrumentation:

- NMR Spectrometer (e.g., Bruker Avance)
- Cryoprobe

Sample Preparation:

- A pure sample of **Massarilactone H** is dissolved in a suitable deuterated solvent (e.g., CDCl₃, CD₃OD, or acetone-d₆).
- The solution is transferred to a 5 mm NMR tube.

Data Acquisition:

- ¹H and ¹³C NMR spectra are acquired at a specific frequency (e.g., 500 MHz for ¹H and 125 MHz for ¹³C).

- Standard pulse sequences are used for 1D experiments.
- Two-dimensional NMR experiments, such as COSY, HSQC, and HMBC, are often performed to aid in the complete structural assignment.

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS)

HRESIMS is employed to determine the exact mass of the parent ion, which allows for the calculation of the molecular formula.

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap)
- Electrospray Ionization (ESI) source

Sample Preparation:

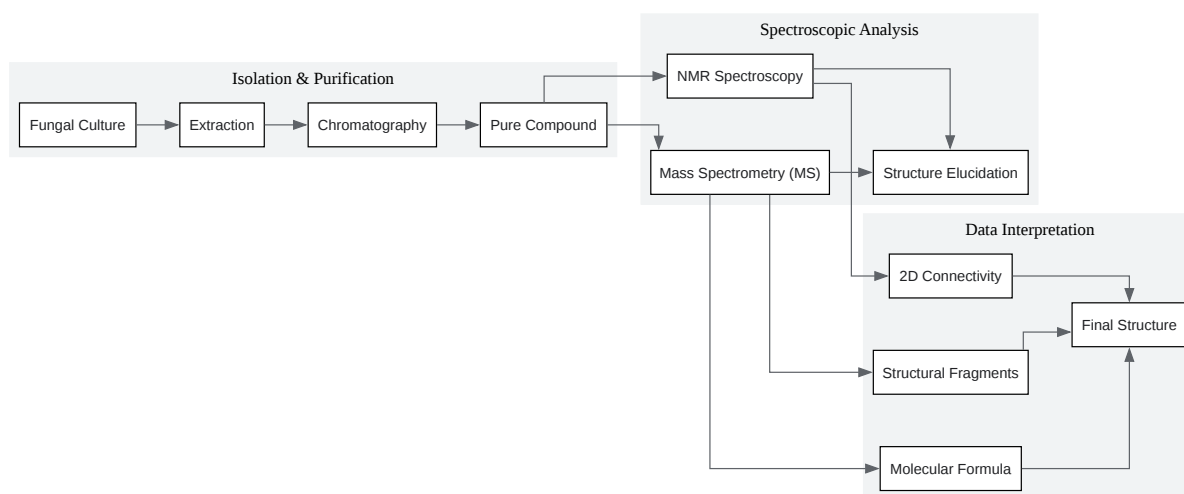
- A dilute solution of the purified compound is prepared in a suitable solvent (e.g., methanol or acetonitrile).

Data Acquisition:

- The sample solution is infused into the ESI source.
- The mass spectrometer is operated in positive or negative ion mode.
- The data is acquired over a specific mass range to detect the molecular ion peak.

Workflow for Spectroscopic Analysis of Natural Products

The following diagram illustrates the general workflow for the isolation and spectroscopic characterization of a natural product like **Massarilactone H**.



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Caption: General workflow for natural product spectroscopic analysis.

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References

- 1. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Spectroscopic Profile of Massarilactone H: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263786#spectroscopic-data-of-massarilactone-h-nmr-ms]

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